

Application Note: Using DBCO-PEG6-NH-Boc for Site-Specific Protein Labeling

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Compound of Interest

Compound Name: DBCO-PEG6-NH-Boc

Cat. No.: B8216498

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Introduction

Site-specific protein modification is a critical tool in basic research, diagnostics, and the development of next-generation therapeutics such as antibody-drug conjugates (ADCs). Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC), a cornerstone of "click chemistry," offers a highly efficient and bioorthogonal method for covalently linking molecules in complex biological environments.^{[1][2]} This reaction occurs between a cyclooctyne, such as dibenzocyclooctyne (DBCO), and an azide-modified molecule, proceeding rapidly at physiological conditions without the need for a toxic copper catalyst.^{[1][3]}

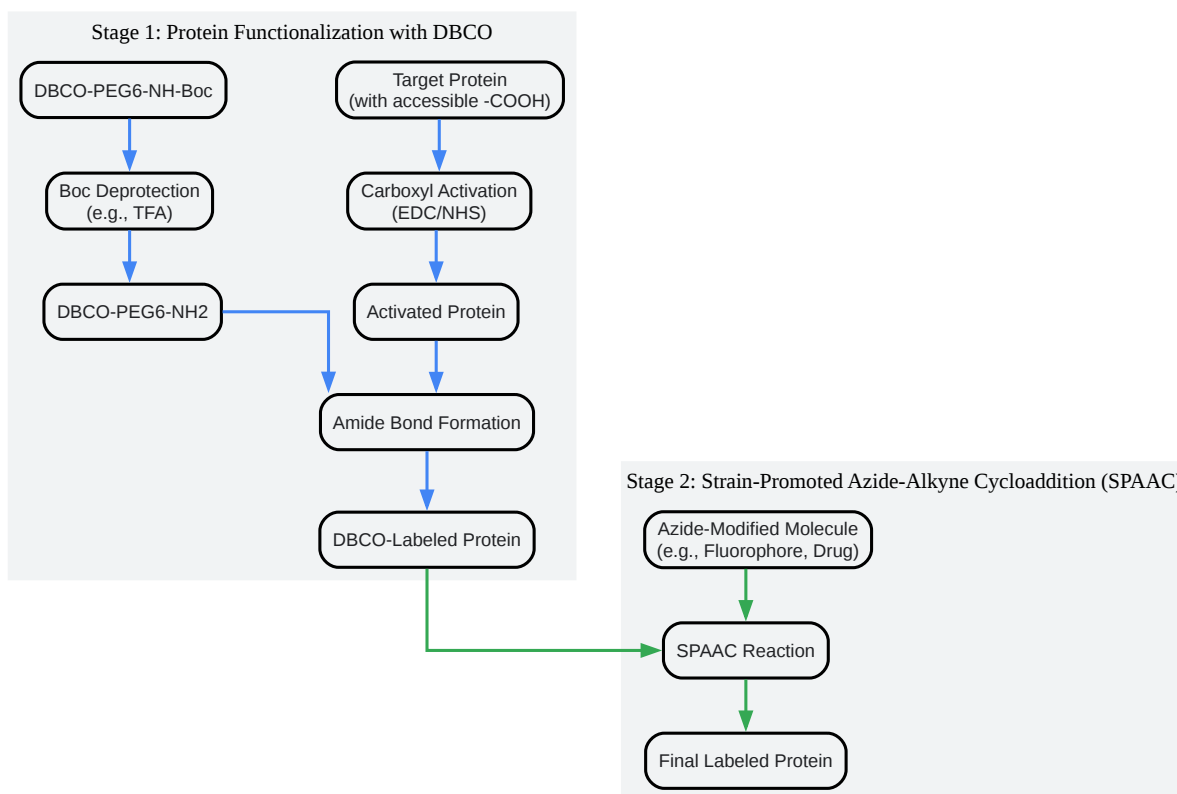
DBCO-PEG6-NH-Boc is a heterobifunctional linker that enables the introduction of a DBCO moiety onto a protein for subsequent SPAAC-mediated conjugation.^[4] This reagent features three key components:

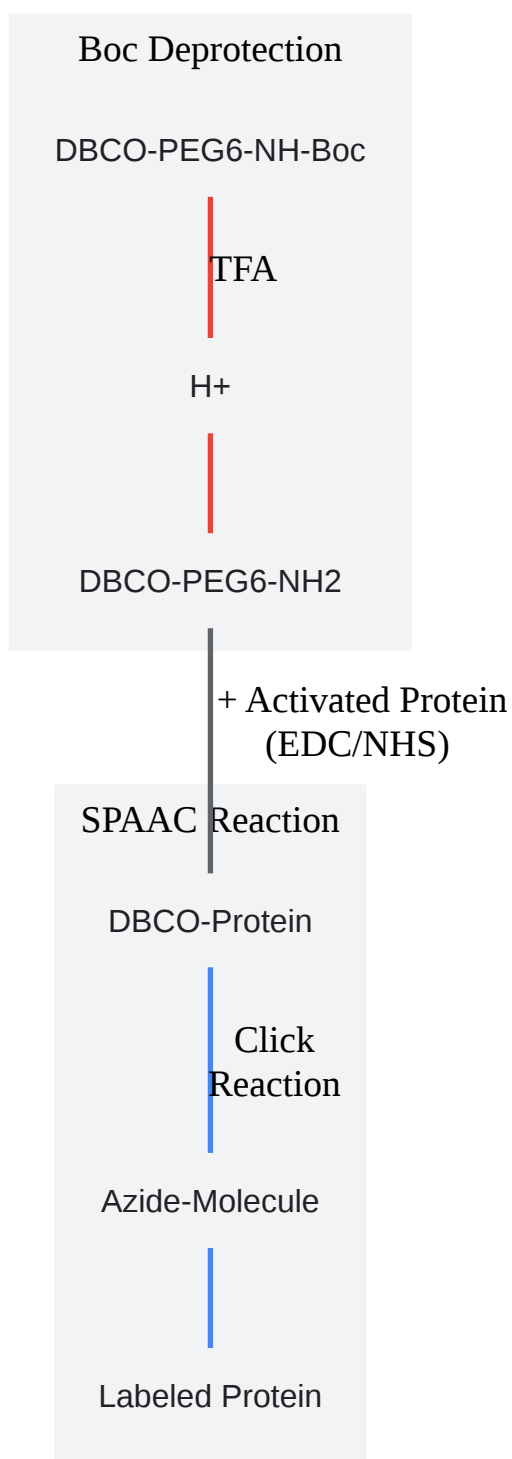
- **DBCO group:** A strained alkyne for highly efficient and specific reaction with azides.
- **PEG6 linker:** A hydrophilic hexaethylene glycol spacer that enhances water solubility, reduces steric hindrance, and can minimize aggregation of the resulting conjugate.
- **Boc-protected amine:** A primary amine masked with a tert-butyloxycarbonyl (Boc) group. The Boc group can be removed under acidic conditions to reveal a reactive amine, which can then be conjugated to accessible carboxyl groups on a protein.

This application note provides detailed protocols for the deprotection of **DBCO-PEG6-NH-Boc**, its conjugation to a model protein, and the subsequent SPAAC reaction with an azide-containing molecule.

Signaling Pathways and Experimental Workflows

The overall workflow for utilizing **DBCO-PEG6-NH-Boc** for protein labeling involves a two-stage process. First, the Boc-protected amine is deprotected, and the resulting DBCO-PEG6-NH₂ is conjugated to the target protein. In the second stage, the DBCO-labeled protein is reacted with an azide-modified molecule of interest via SPAAC.





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